

Safety and handling of 4-Chlorosalicylic acid

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Compound of Interest

Compound Name: 4-Chlorosalicylic acid

Cat. No.: B135390

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An In-depth Technical Guide to the Safety and Handling of 4-Chlorosalicylic Acid

This guide provides comprehensive safety and handling information for **4-Chlorosalicylic acid**, tailored for researchers, scientists, and drug development professionals. It covers hazard identification, protective measures, emergency procedures, and material properties to ensure safe laboratory practices.

Hazard Identification and Classification

4-Chlorosalicylic acid is classified as hazardous under the 2012 OSHA Hazard Communication Standard.^[1] The primary hazards associated with this compound are skin, eye, and respiratory irritation, and it is harmful if swallowed.^{[2][3][4]}

Table 1: GHS Hazard Classification of **4-Chlorosalicylic Acid**

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed ^{[4][5]}
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^{[2][5][6]}
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation ^{[2][5][6]}

| Specific target organ toxicity (single exposure) | Category 3 | H335: May cause respiratory irritation[2][5][7] |

The signal word for **4-Chlorosalicylic acid** is "Warning".[3][4][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Chlorosalicylic acid** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **4-Chlorosalicylic Acid**

Property	Value	Source(s)
Molecular Formula	$C_7H_5ClO_3$	[3][5][6]
Molecular Weight	172.56 g/mol	[4][5]
Appearance	Off-white to light beige/light cream powder solid	[2][3][8]
Melting Point	209 - 213 °C (408.2 - 415.4 °F)	[2]
Solubility	Soluble in water.[2] Soluble in DMSO (100 mg/mL).[9]	[2][9]
Odor	No information available	[2][3]
Flash Point	Not applicable	[7]

| Stability | Stable under normal conditions.[2] Hygroscopic.[10] |[2][10] |

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the chemical's integrity.

Safe Handling

- Avoid contact with skin and eyes.[2][6]

- Do not breathe dust.[2]
- Wash hands and any exposed skin thoroughly after handling.[2][6]
- Do not eat, drink, or smoke when using this product.[2][4]
- Use only outdoors or in a well-ventilated area, preferably with a local exhaust system.[2][6][11]
- Minimize dust generation and accumulation.[12]
- Wear appropriate personal protective equipment (PPE).[6][11]

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][4][6]
- Store locked up.[2][4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2][6]
- Recommended storage temperature for the powder is -20°C for long-term stability (up to 3 years).[4][13]

Diagram 1: Storage and Handling Workflow

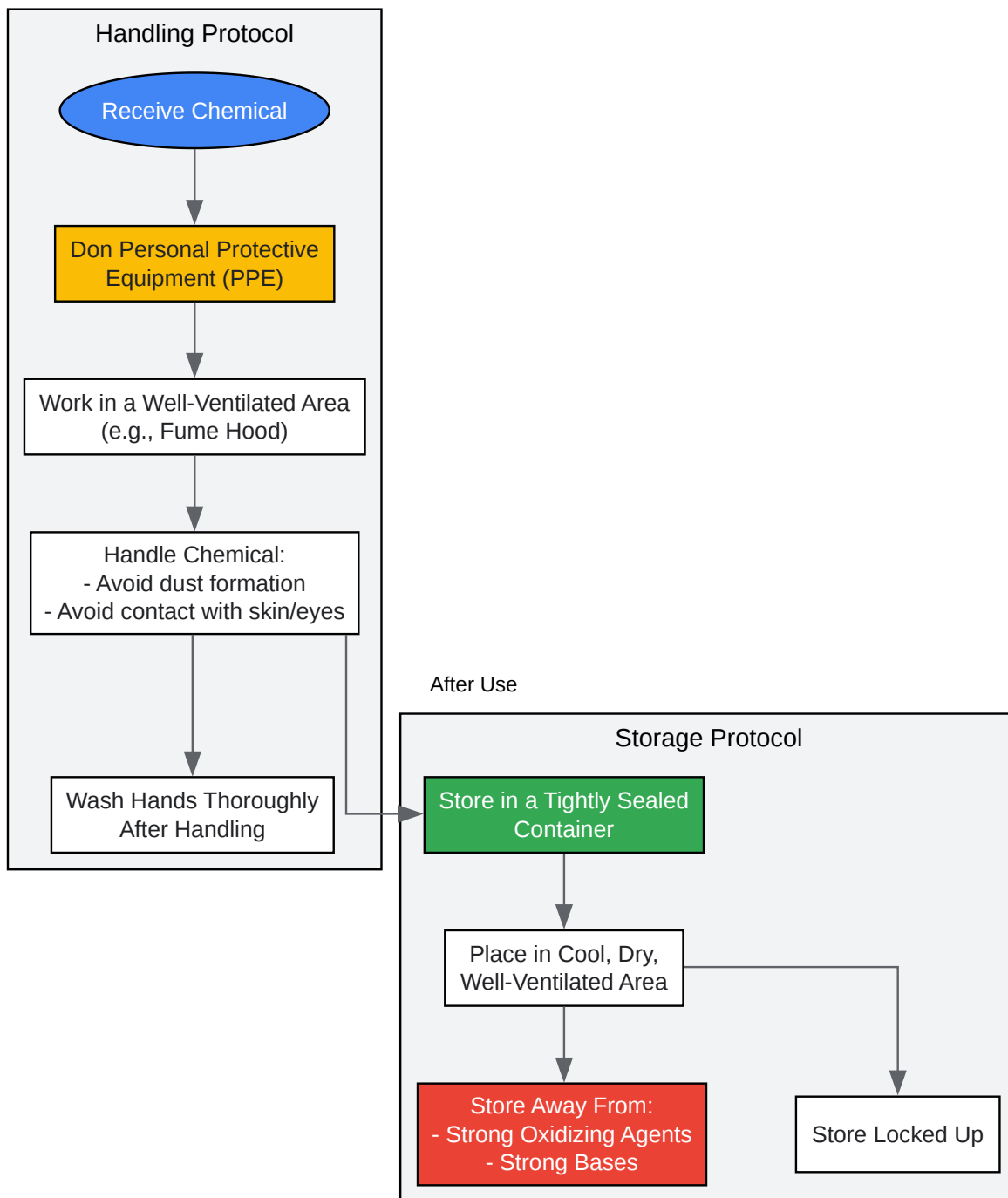


Diagram 2: Personal Protective Equipment Ensemble

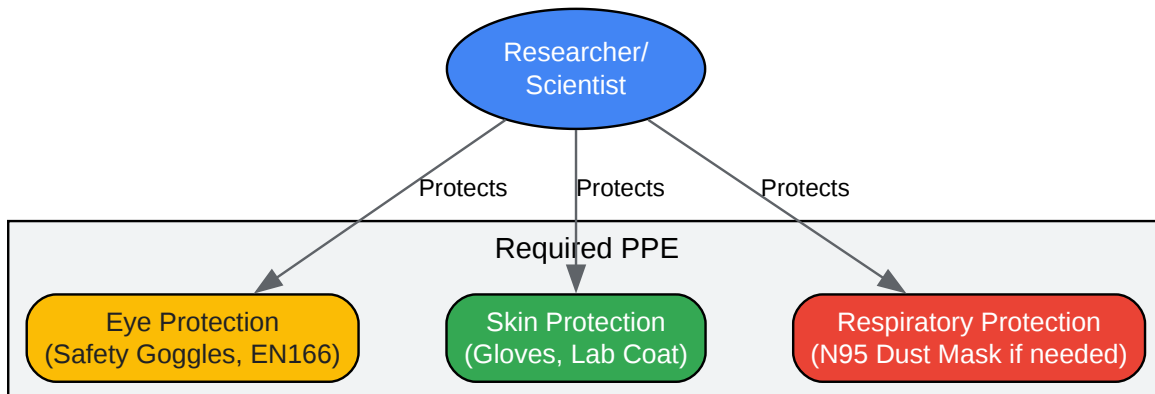


Diagram 3: Emergency First Aid Response

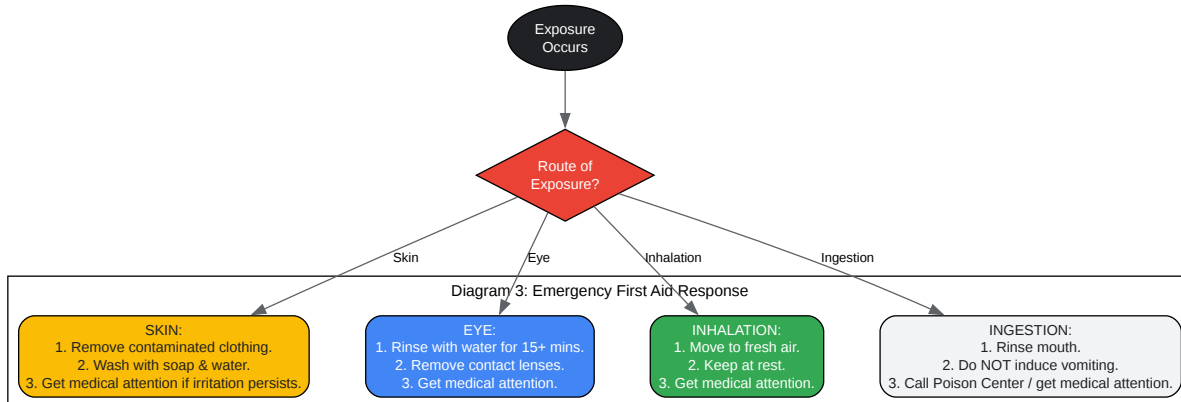


Diagram 4: Spill Response Protocol

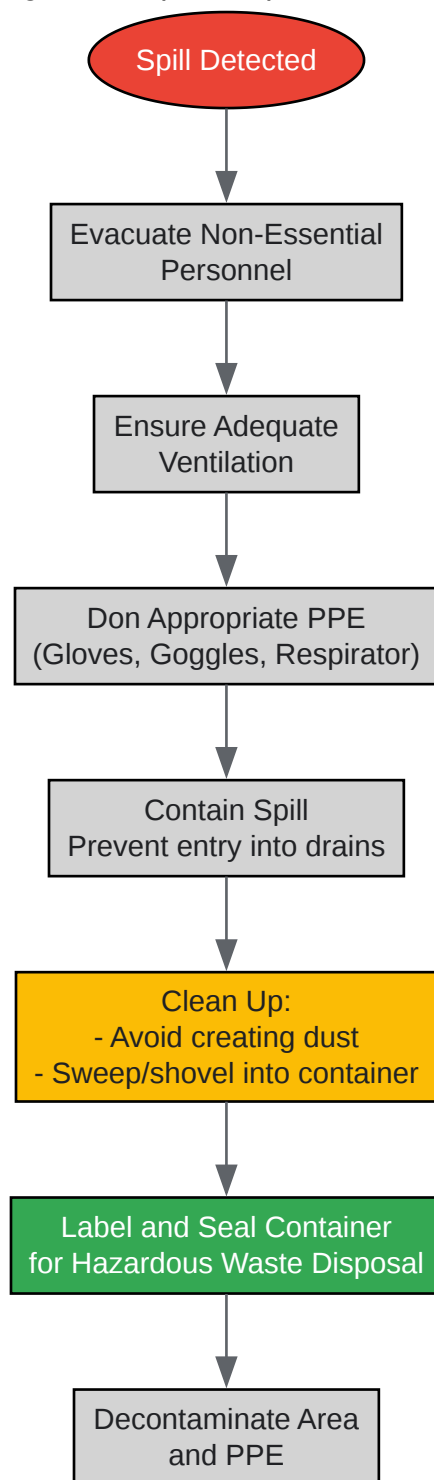
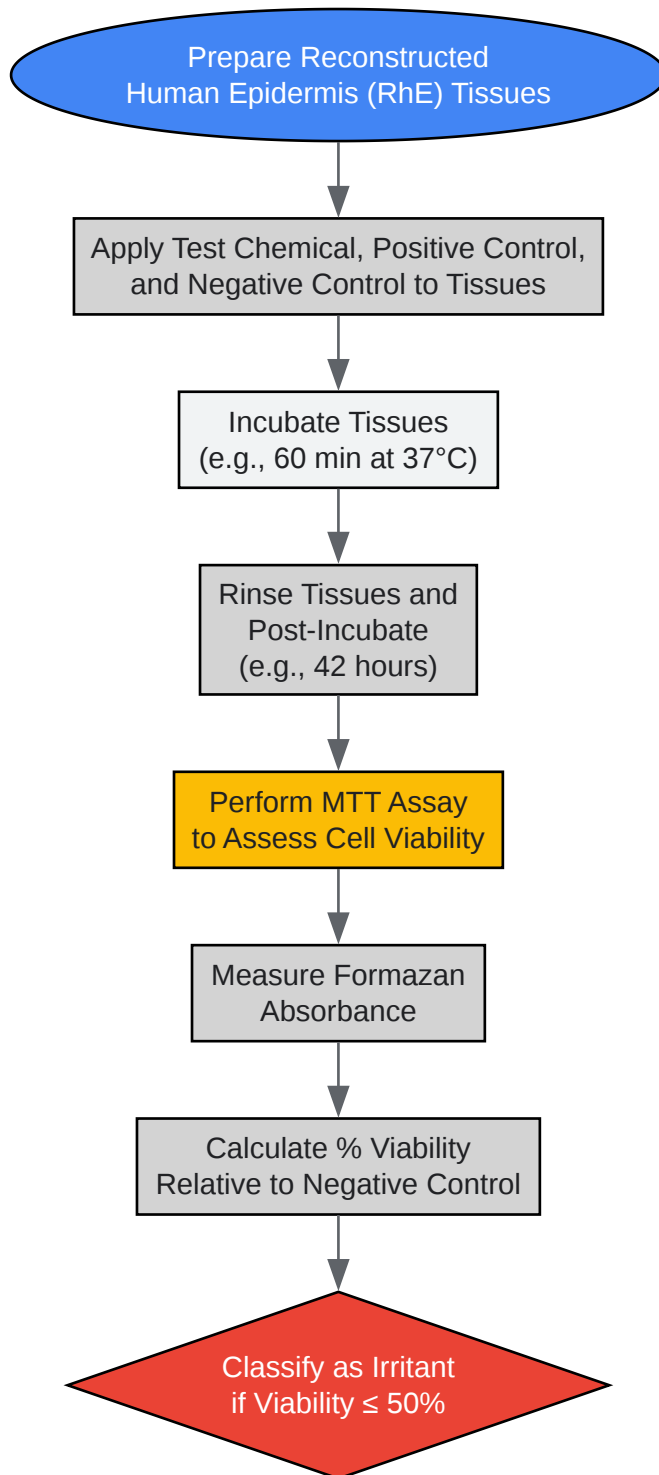


Diagram 5: General Protocol for In Vitro Skin Irritation Test

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